

Physicochemical properties of 4-(4-Hydroxypiperidin-1-yl)benzaldehyde

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-(4-Hydroxypiperidin-1-yl)benzaldehyde

Cat. No.: B1316394

[Get Quote](#)

In-Depth Technical Guide to 4-(4-Hydroxypiperidin-1-yl)benzaldehyde

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties of **4-(4-Hydroxypiperidin-1-yl)benzaldehyde**, a versatile building block in medicinal chemistry. This document compiles available data on its chemical structure, physical properties, and synthesis, offering a valuable resource for its application in research and drug development.

Core Physicochemical Properties

4-(4-Hydroxypiperidin-1-yl)benzaldehyde, with the CAS number 79421-44-6, is a substituted benzaldehyde derivative. Its chemical structure consists of a benzaldehyde moiety linked at the para position to a piperidine ring, which is further substituted with a hydroxyl group at its 4-position.

Table 1: Chemical Identifiers and Computed Properties

| Property | Value | Source |
|-------------------|---|--------------------------|
| Molecular Formula | C ₁₂ H ₁₅ NO ₂ | PubChem[1] |
| Molecular Weight | 205.25 g/mol | Biotuva Life Sciences[2] |
| IUPAC Name | 4-(4-hydroxypiperidin-1-yl)benzaldehyde | P&S Chemicals[3] |
| CAS Number | 79421-44-6 | Alchem Pharmtech[4] |
| SMILES | <chem>O=Cc1ccc(cc1)N1CCC(O)CC1</chem> | PubChem[1] |
| InChI | InChI=1S/C12H15NO2/c14-9-10-1-3-11(4-2-10)13-7-5-12(15)6-8-13/h1-4,9,12,15H,5-8H2 | PubChem[1] |
| Predicted XlogP | 1.4 | PubChem[1] |

Table 2: Experimental Physical Properties

| Property | Value | Source |
|---------------|--------------------|-------------|
| Melting Point | 115-118 °C | PrepChem[5] |
| Boiling Point | Data not available | |
| Solubility | Data not available | |

Synthesis and Purification

A documented experimental protocol for the synthesis of **4-(4-Hydroxypiperidin-1-yl)benzaldehyde** is available, providing a reliable method for its preparation in a laboratory setting.

Experimental Protocol: Synthesis of 4-(4-Hydroxypiperidin-1-yl)benzaldehyde[5]

Materials:

- 4-hydroxypiperidine (180 g)
- 4-fluorobenzaldehyde (74.4 g)
- Aliquat 336 (1 ml)
- Dimethylsulfoxide (750 ml)
- Anhydrous potassium carbonate (82.8 g)
- Toluene (for recrystallization)

Procedure:

- A 2-liter three-necked flask is equipped with a mechanical stirrer, a thermometer, and a condenser.
- The flask is charged with 180 g of 4-hydroxypiperidine, 74.4 g of 4-fluorobenzaldehyde, 1 ml of Aliquat 336, 750 ml of dimethylsulfoxide, and 82.8 g of anhydrous potassium carbonate.
- The reaction mixture is heated to 95 °C and maintained at this temperature for three days.
- After the reaction is complete, the mixture is cooled to room temperature and then poured into 3 liters of ice water.
- The resulting solid precipitate is collected by filtration.
- The collected solid is washed with water and then dried under a vacuum.
- The crude product is purified by recrystallization from toluene.

Yield and Purity:

The final product is obtained as a solid with a melting point of 115-118 °C.[5] Purity is typically assessed by the melting point range and chromatographic techniques, with suppliers often quoting purities of 95% or higher.[2][6]

Spectral Data

Detailed experimental spectral data (NMR, IR, Mass Spectrometry) for **4-(4-Hydroxypiperidin-1-yl)benzaldehyde** is not readily available in the public domain. Researchers are advised to perform their own spectral analysis for structural confirmation and purity assessment upon synthesis or acquisition. Predicted mass spectrometry data for various adducts is available from PubChem.[1]

Biological Activity and Signaling Pathways

Currently, there is no specific information in the scientific literature detailing the biological activity or the involvement of **4-(4-Hydroxypiperidin-1-yl)benzaldehyde** in any signaling pathways. However, the 4-aminopiperidine moiety is a common scaffold in the design of various biologically active molecules, including potential anticancer agents that target thymidylate synthase.[7] This suggests that derivatives of **4-(4-Hydroxypiperidin-1-yl)benzaldehyde** could be of interest in drug discovery programs.

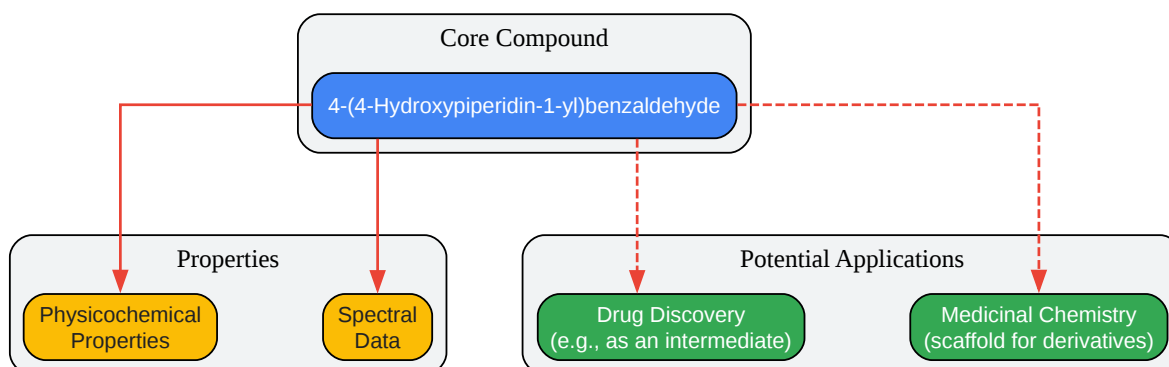
Visualizations

To aid in the conceptualization of the synthesis and potential applications of this compound, the following diagrams are provided.



[Click to download full resolution via product page](#)

Caption: Synthetic workflow for **4-(4-Hydroxypiperidin-1-yl)benzaldehyde**.



[Click to download full resolution via product page](#)

Caption: Logical relationship of the compound to its properties and potential applications.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. PubChemLite - 4-(4-hydroxypiperidin-1-yl)benzaldehyde (C₁₂H₁₅NO₂) [pubchemlite.lcsb.uni.lu]
- 2. 4-(4-Hydroxypiperidin-1-yl)benzaldehyde – Biotuva Life Sciences [biotuva.com]
- 3. pschemicals.com [pschemicals.com]
- 4. alchempharmtech.com [alchempharmtech.com]
- 5. prepchem.com [prepchem.com]
- 6. 4-(4-Hydroxypiperidin-1-yl)benzaldehyde [synhet.com]
- 7. Design, synthesis, and biological evaluation of novel 6-(4-aminopiperidin-1-yl)-substituted benzyl-3-methylpyrimidine-2,4(1H,3H)-dione derivatives as potential anticancer agents targeting thymidylate synthase - PMC [pmc.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [Physicochemical properties of 4-(4-Hydroxypiperidin-1-yl)benzaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1316394#physicochemical-properties-of-4-4-hydroxypiperidin-1-yl-benzaldehyde\]](https://www.benchchem.com/product/b1316394#physicochemical-properties-of-4-4-hydroxypiperidin-1-yl-benzaldehyde)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com